Technical Guide: Mass Spectrometry Fragmentation Pattern of 4-Methyl-2-(3-thienyl)pyridine

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Compound of Interest	
Compound Name:	*4-Methyl-2-(3-thienyl)pyridine*
CAS No.:	*56421-81-9*
Cat. No.:	*B1319267*

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Molecular Profile & Ionization Characteristics[1][2][3][4][5][6][7][8]

- Compound: **4-Methyl-2-(3-thienyl)pyridine**
- Molecular Formula:
- Exact Mass: 175.05 Da
- Nominal Mass: 175 Da

The Molecular Ion ( ) and Stability

Under standard EI conditions (70 eV), the molecular ion (m/z 175) is expected to be the Base Peak (100% relative abundance) or highly intense (>80%).

- Reasoning: The bi-aryl linkage allows for extended

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-conjugation between the electron-rich thiophene ring and the electron-deficient pyridine ring. This aromatic stability resists fragmentation, resulting in a dominant molecular ion.

Isotopic Signature (Diagnostic)

- Nitrogen Rule: The odd nominal mass (175) confirms the presence of an odd number of nitrogen atoms.
- Sulfur Isotope (

  ): A distinct

  peak at m/z 177 will be observed with a relative intensity of approximately 4.5 - 5.0% of the base peak. This is the diagnostic "fingerprint" for a single sulfur atom in the molecule.

Primary Fragmentation Pathways[2]

The fragmentation is driven by two competing mechanisms: benzylic-type cleavage of the methyl group and ring degradation of the heteroaromatics.

Pathway A: Methyl Group Cleavage (The "Picoline" Effect)

The methyl group at the 4-position of the pyridine ring is highly susceptible to

-cleavage.

- Formation of [M-H]

  (m/z 174):

  - Mechanism: Loss of a hydrogen radical (

) from the methyl group.
  - Structure: This generates a cation that rearranges into a highly stable azatropylium (7-membered ring) species or a resonance-stabilized methylene-pyridinium ion.
  - Intensity: High. In methyl-pyridines (picolines), the

peak is often as intense as the molecular ion.

- Formation of [M-CH

  ]

  (m/z 160):

  - Mechanism: Direct loss of the methyl radical (

).

  - Intensity: Low to Moderate.[1] Direct loss of the methyl group disrupts the aromatic system less favorably than H-loss, making m/z 160 significantly weaker than m/z 174.

Pathway B: Heterocyclic Ring Disintegration

High-energy ions undergo ring opening and elimination of small stable neutrals.

- Loss of HCN (27 Da):

  - Characteristic of the pyridine ring.[2]

  - Transition:

    (Loss of HCN from

).

  - Secondary:

    (Loss of HCN from

).

- Loss of Thio-Fragments (CHS/HCS):

  - Characteristic of the thiophene ring. Thiophenes typically fragment via the loss of a thioformyl radical (

    , 45 Da) or CS (44 Da).

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- Transition:

  (Loss of HCS).

- Transition:

  (Loss of CS).

Fragmentation Topology (Visualization)

The following diagram maps the logical flow of ion generation. The dominance of the

and

ions creates a "top-heavy" spectrum typical of stable aromatics.

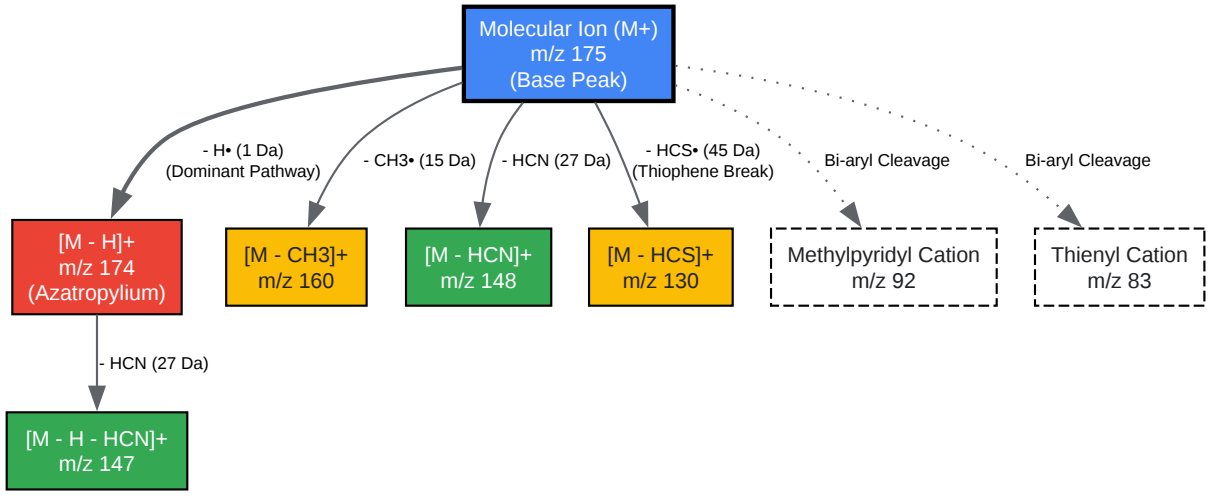

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Figure 1: Mechanistic fragmentation tree for **4-Methyl-2-(3-thienyl)pyridine** under EI-MS.

Summary of Diagnostic Ions

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m/z (Mass-to-Charge)	Relative Intensity	Ion Assignment	Mechanistic Origin
177	~4.5%		Isotope peak (Diagnostic for Sulfur).
175	100%		Molecular Ion. Highly stable bi-aryl system.
174	60-90%		Loss of benzylic H; formation of azatropylium ion.
160	< 20%		Direct cleavage of methyl group.
148	10-30%		Fragmentation of Pyridine ring from .
147	10-30%		Secondary fragmentation of the azatropylium ion.
130	< 15%		Fragmentation of Thiophene ring (Loss of Thioformyl).

Experimental Validation Protocol

To confirm the identity of this specific isomer (distinguishing it from 2-(2-thienyl) analogs), researchers should look for:

- The M-1 Intensity: 4-methyl substitution enhances the

  peak significantly compared to isomers where the methyl is absent or on the thiophene ring (where H-loss is less favorable).

- Coupling Constants (NMR): MS should always be paired with

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-NMR. The 3-thienyl attachment shows a distinct coupling pattern (

and

) compared to 2-thienyl derivatives.

References

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- To cite this document: BenchChem. [Technical Guide: Mass Spectrometry Fragmentation Pattern of 4-Methyl-2-(3-thienyl)pyridine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1319267/docs#technical-guide-mass-spectrometry-fragmentation-pattern-of-4-methyl-2-3-thienyl-pyridine]

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